

Propyl Methanesulfonate: A Technical Overview of its Chemical Properties and Structure

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Compound of Interest

Compound Name: Propyl methanesulfonate

Cat. No.: B154702

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Propyl methanesulfonate (CAS No. 1912-31-8), also known as propyl mesylate, is an organic compound classified as a sulfonate ester.^[1] It serves as a significant reagent in organic synthesis, primarily utilized as an alkylating agent to introduce a propyl group into various molecules.^[2] This high reactivity makes it a valuable intermediate in the synthesis of fine chemicals and active pharmaceutical ingredients (APIs).^[2] However, its alkylating nature also necessitates careful handling due to potential health risks, including skin and eye irritation.^[1]

Core Chemical and Physical Properties

Propyl methanesulfonate is typically a colorless to pale yellow liquid.^{[1][3]} It is soluble in water and a range of organic solvents.^[1] A summary of its key quantitative properties is provided in the table below.

Property	Value	Source
Molecular Formula	C4H10O3S	[1][4][5][6]
Molecular Weight	138.19 g/mol	[4][5][6]
Boiling Point	110 °C at 20 mmHg	[2][3][6]
Density	~1.132 - 1.15 g/cm ³	[2][3][6]
Refractive Index	1.4200 to 1.4250	[2][3][6]
Flash Point	92.4 °C	[2]
LogP	1.45340	[2]

Chemical Structure

The structure of **propyl methanesulfonate** consists of a propyl group linked to a methanesulfonate group. The methanesulfonate moiety is a good leaving group, which contributes to the compound's reactivity in nucleophilic substitution reactions.[1]

Caption: 2D structure of **propyl methanesulfonate**.

Experimental Protocols

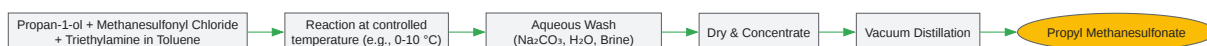
Synthesis of Propyl Methanesulfonate

A general method for the preparation of alkyl methanesulfonates involves the reaction of an alcohol with methanesulfonyl chloride in an aromatic organic solvent, in the presence of a tertiary amine such as triethylamine.[7] The tertiary amine acts as a base to neutralize the hydrochloric acid byproduct. The crude product is then typically washed with an aqueous alkali metal carbonate solution to remove impurities.[7]

Methodology:

- **Reaction Setup:** In a reaction vessel, dissolve propan-1-ol and a stoichiometric equivalent of triethylamine in an aromatic solvent like toluene.

- **Addition of Reagent:** Cool the mixture in an ice bath. Slowly add a stoichiometric equivalent of methanesulfonyl chloride to the solution while stirring. Maintain the temperature to control the exothermic reaction.
- **Reaction:** Allow the mixture to stir at a controlled temperature until the reaction is complete, which can be monitored by techniques like TLC or GC.
- **Workup:** Transfer the reaction mixture to a separatory funnel. Wash the organic layer with a dilute aqueous solution of sodium carbonate, followed by water and then brine.
- **Isolation:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate the solvent under reduced pressure to yield crude **propyl methanesulfonate**.
- **Purification:** The crude product can be further purified by vacuum distillation.



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Caption: General workflow for the synthesis of **propyl methanesulfonate**.

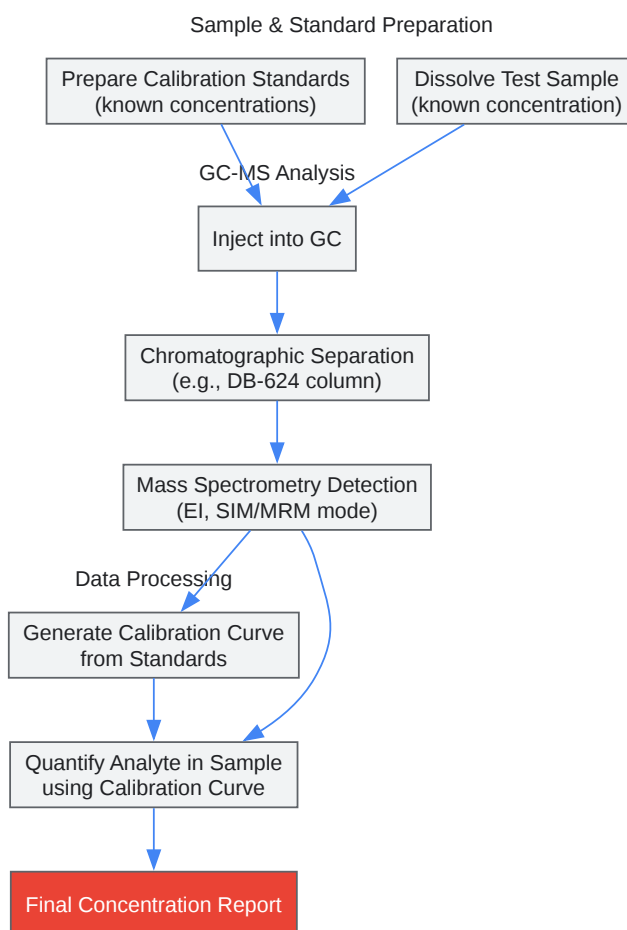
Analytical Protocol for Purity Determination

Gas chromatography-mass spectrometry (GC-MS) is a highly sensitive method suitable for the determination and quantification of **propyl methanesulfonate**, particularly for detecting it as a potential genotoxic impurity in active pharmaceutical ingredients.[8]

Methodology:

- **Standard Preparation:** Prepare a stock solution of **propyl methanesulfonate** in a suitable solvent, such as methanol. Create a series of calibration standards by diluting the stock solution to known concentrations.
- **Sample Preparation:** Accurately weigh the sample to be analyzed and dissolve it in the chosen solvent to a known volume.

- GC-MS Analysis:
 - Chromatographic Column: A column such as a DB-624 (30m x 0.32mm, 1.8 μ m) is often suitable for separating alkyl methanesulfonates.[8]
 - Injection: Inject a small volume (e.g., 1 μ L) of the prepared standard and sample solutions into the GC.
 - Temperature Program: Use a temperature gradient to ensure separation from the solvent and other components. An example program could start at a low temperature, ramp up to a higher temperature, and then hold.
 - Mass Spectrometry: Operate the mass spectrometer in electron ionization (EI) mode. For high sensitivity and specificity, use Selective Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) to detect characteristic ions of **propyl methanesulfonate**.
- Quantification: Construct a calibration curve from the peak areas of the standard solutions. Use the equation of the line from the calibration curve to determine the concentration of **propyl methanesulfonate** in the sample.



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Caption: Workflow for the GC-MS analysis of **propyl methanesulfonate**.

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